

Application Notes and Protocols: Preparation of AG-494 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AG-494

Cat. No.: B1664428

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These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **AG-494** (Tyrphostin AG 494), a potent inhibitor of the Epidermal Growth Factor Receptor (EGFR) kinase. Adherence to these guidelines is crucial for ensuring the stability, and efficacy of the compound in downstream experimental applications.

Introduction

AG-494 is a selective inhibitor of EGFR tyrosine kinase with an IC₅₀ of 0.7 μM.^{[1][2]} It also demonstrates inhibitory activity against ErbB2, HER1-2, and PDGF-R autophosphorylation.^[1] Due to its specific biological activity, **AG-494** is a valuable tool in studying cellular signaling pathways, particularly those involved in cell proliferation and differentiation. Proper preparation of a stock solution is the first critical step for obtaining reliable and reproducible experimental results.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **AG-494** is presented in the table below.

Property	Value	References
Synonyms	Tyrphostin AG 494, Tyrphostin B48	[1][2]
Molecular Formula	C ₁₆ H ₁₂ N ₂ O ₃	[3][4]
Molecular Weight	280.28 g/mol	[1][2][4]
Appearance	Yellow to brown solid	[1]
CAS Number	133550-35-3	[1][3][4]

Solubility Data

AG-494 is practically insoluble in water but is soluble in several organic solvents. The choice of solvent is critical for preparing a stable stock solution. It is highly recommended to use anhydrous solvents to minimize degradation. Sonication may be required to fully dissolve the compound.[2]

Solvent	Solubility (Concentration)	References
DMSO	14 mg/mL (49.95 mM) to 50 mg/mL (178.39 mM)	[2][4][5]
Ethanol	1.4 mg/mL (5 mM) to 25 mg/mL	[2][4][5]
DMF	30 mg/mL	[6]
Water	Insoluble	[4]

Experimental Protocol: Preparation of a 10 mM AG-494 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AG-494** in Dimethyl Sulfoxide (DMSO).

Materials:

- **AG-494** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Equilibrate AG-494:** Before opening, allow the vial of **AG-494** powder to equilibrate to room temperature for at least 30 minutes. This prevents condensation from forming inside the vial.
- **Weigh AG-494:** Accurately weigh the desired amount of **AG-494** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.80 mg of **AG-494** (Molecular Weight = 280.28 g/mol).
 - Calculation: $\text{Mass (mg)} = \text{Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 280.28 \text{ g/mol} / 1000 = 2.80 \text{ mg}$
- **Dissolve in DMSO:** Add the appropriate volume of anhydrous DMSO to the **AG-494** powder. For the example above, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution thoroughly until the **AG-494** is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution.^[2] Visually inspect the solution to ensure there are no visible particles.
- **Aliquot for Storage:** To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials.^{[4][7]}
- **Storage:** Store the aliquots at -80°C for long-term storage (up to one year) or at -20°C for shorter-term storage (up to one month).^{[2][4][7]}

Storage and Stability

Proper storage is essential to maintain the biological activity of the **AG-494** stock solution.

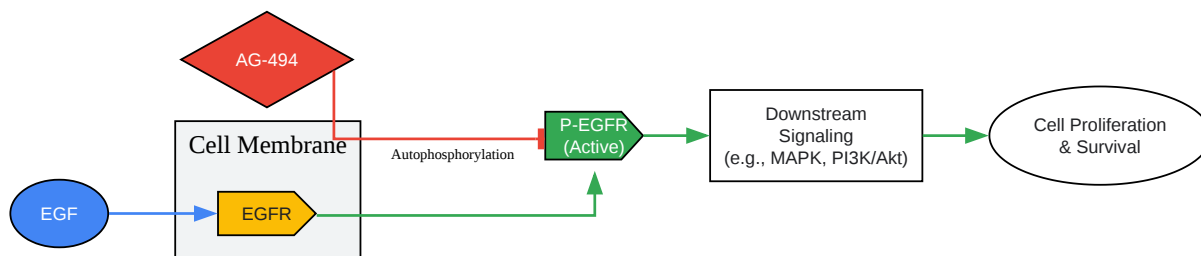
Form	Storage Temperature	Stability	References
Solid Powder	-20°C (protect from light)	Up to 3 years	[2] [4]
In Solvent (DMSO)	-80°C	Up to 1 year	[2] [8]
In Solvent (DMSO)	-20°C	Up to 1 month	[4] [9]
In Solvent (DMSO)	4°C	Up to 1 week	[2] [8]

Important Considerations:

- Always use anhydrous solvents to prepare stock solutions.
- Avoid repeated freeze-thaw cycles.[\[4\]](#)[\[7\]](#)
- When using the stock solution for cell-based assays, ensure the final concentration of DMSO in the culture medium does not exceed a level that would cause cytotoxicity (typically $\leq 0.1\%$).[\[7\]](#)

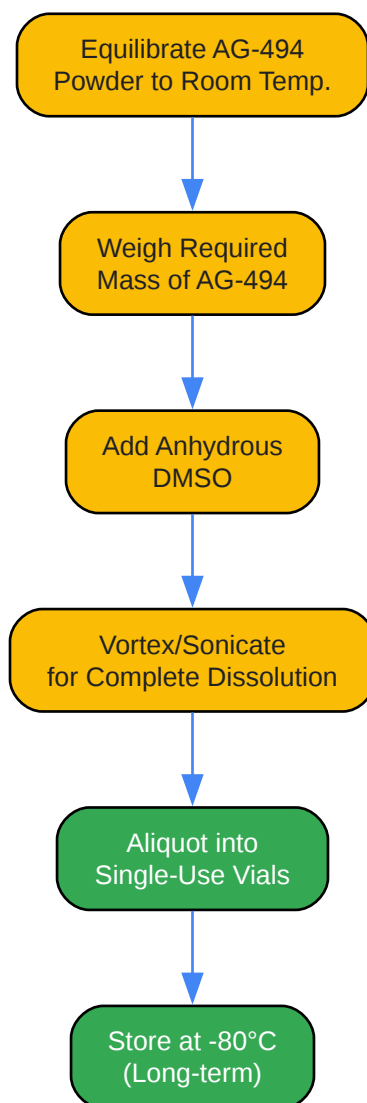
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway inhibited by **AG-494** and the experimental workflow for preparing the stock solution.



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Caption: EGFR signaling pathway inhibition by **AG-494**.



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Caption: Workflow for preparing **AG-494** stock solution.

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